

A Technical Guide to the Safe Handling of Methyl Pyridine-3-Acetate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Methyl pyridine-3-acetate

Cat. No.: B1295155

[Get Quote](#)

This guide provides a comprehensive overview of the safety and hazards associated with **methyl pyridine-3-acetate**, designed for researchers, scientists, and professionals in the field of drug development. The information herein is synthesized to provide not only procedural steps but also the underlying scientific rationale for safe laboratory practices.

Chemical Identity and Physical Properties

Methyl pyridine-3-acetate, also known as methyl 2-(pyridin-3-yl)acetate, is a pyridine derivative used as a building block in the synthesis of various pharmaceutical and agrochemical compounds.^{[1][2]} A clear understanding of its physical and chemical properties is the foundation of a robust safety assessment.

Table 1: Chemical Identifiers and Properties of **Methyl Pyridine-3-Acetate**

Property	Value	Source
IUPAC Name	methyl 2-pyridin-3-ylacetate	PubChem[3]
Synonyms	Methyl 2-(3-pyridyl)acetate, NSC 75852	PubChem, ChemicalBook[1][3]
CAS Number	39998-25-9	PubChem[3]
Molecular Formula	C8H9NO2	PubChem[3]
Molecular Weight	151.16 g/mol	PubChem[3]
Boiling Point	112 °C @ 10 Torr	ECHEMI[4]
Density	1.115 ± 0.06 g/cm ³ (Predicted)	ECHEMI[4]

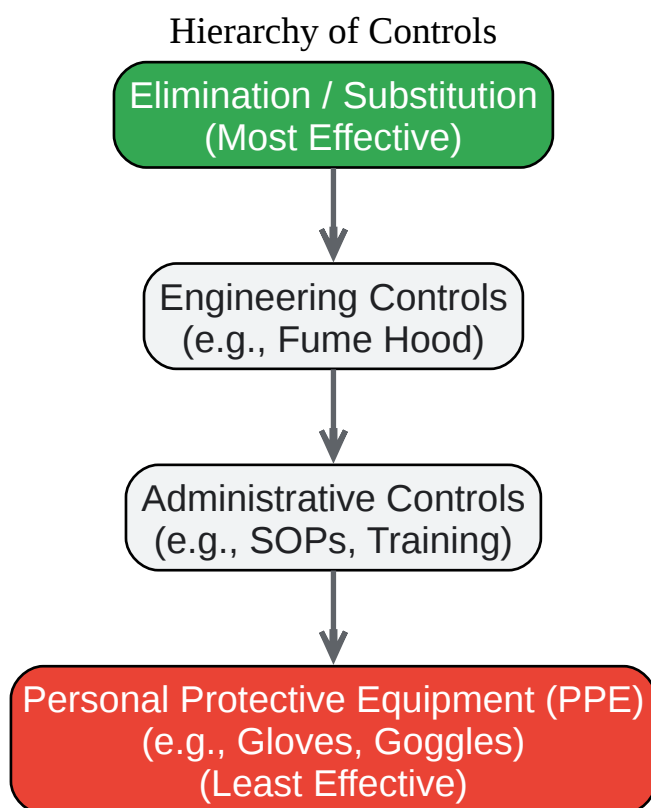
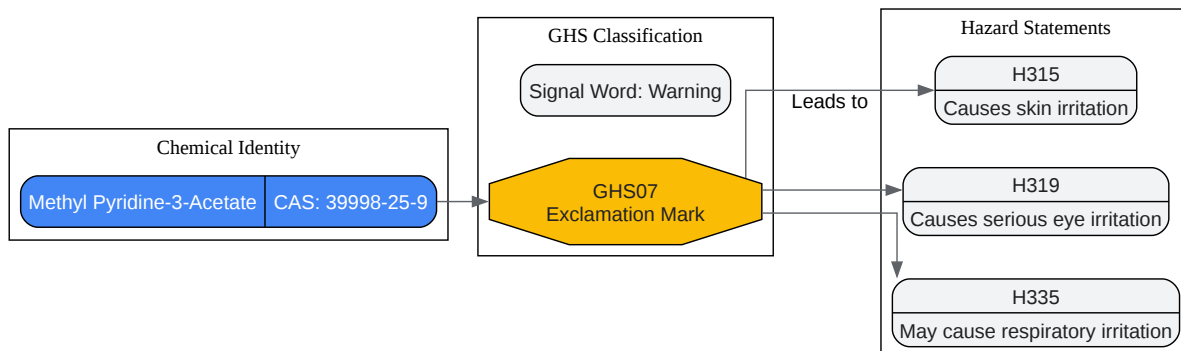
Hazard Identification and GHS Classification

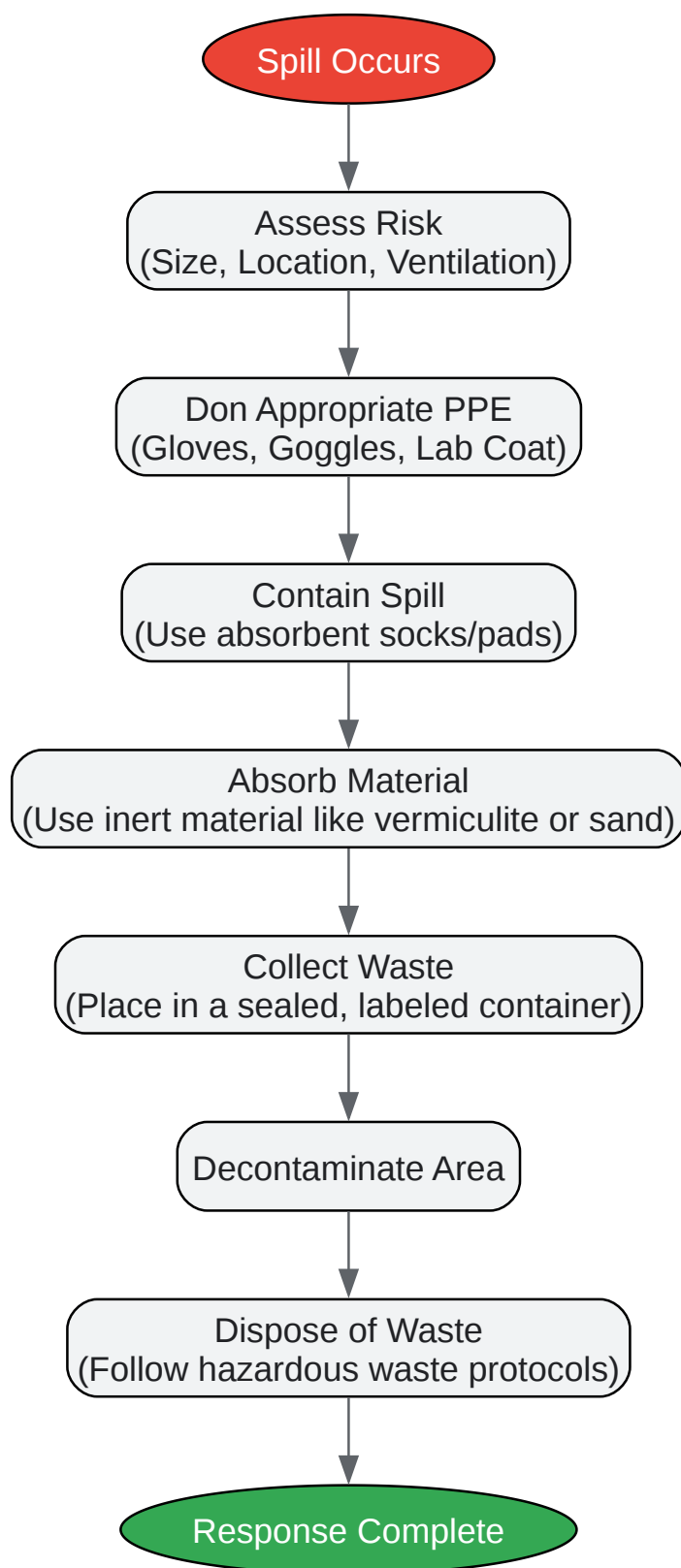
According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **methyl pyridine-3-acetate** is classified as a hazardous substance.[3] The primary hazards are related to its irritant properties upon contact or inhalation.

Based on notifications to the European Chemicals Agency (ECHA), the compound is categorized as follows:

- Skin Irritation (Category 2): Causes skin irritation.[3]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[3]
- Specific Target Organ Toxicity, Single Exposure (Category 3), Respiratory Tract Irritation: May cause respiratory irritation.[3]

These classifications necessitate specific handling protocols to mitigate exposure risks. The "Warning" signal word and the exclamation mark pictogram are used to convey these hazards.
[3]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. methyl pyridine-3-acetate - Safety Data Sheet [chemicalbook.com]
- 2. methyl pyridine-3-acetate | 39998-25-9 [chemicalbook.com]
- 3. Methyl pyridine-3-acetate | C₈H₉NO₂ | CID 96475 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- To cite this document: BenchChem. [A Technical Guide to the Safe Handling of Methyl Pyridine-3-Acetate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1295155#methyl-pyridine-3-acetate-safety-and-hazards]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com